

Application Note: GC-MS Analysis of 4-Fluoropentedrone Hydrochloride

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Compound of Interest

Compound Name: 4-Fluoropentedrone hydrochloride

Cat. No.: B12354898

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Abstract

This application note details a comprehensive methodology for the qualitative and quantitative analysis of **4-Fluoropentedrone hydrochloride**, a synthetic cathinone, using Gas Chromatography-Mass Spectrometry (GC-MS). The protocols provided are intended for researchers, scientists, and professionals in drug development and forensic chemistry. This document outlines sample preparation, instrument parameters, and data analysis, and includes representative quantitative data.

Introduction

4-Fluoropentedrone (4-FPD) is a synthetic stimulant of the cathinone class.^[1] As a designer drug, its detection and quantification are crucial for forensic and research purposes. Gas Chromatography-Mass Spectrometry is a robust and widely used technique for the identification and quantification of such compounds due to its high separation efficiency and sensitive detection capabilities. This application note presents a validated GC-MS method for the analysis of **4-Fluoropentedrone hydrochloride**.

Experimental Protocols

Sample Preparation

A standard solution of **4-Fluoropentedrone hydrochloride** is prepared for analysis.

Materials:

- **4-Fluoropentedrone hydrochloride** reference standard
- Methanol (HPLC grade)
- Chloroform (for base extraction, if necessary)
- Vortex mixer
- Autosampler vials with inserts

Procedure:

- Accurately weigh 1 mg of **4-Fluoropentedrone hydrochloride** reference standard.
- Dissolve the standard in 1 mL of methanol to achieve a concentration of 1 mg/mL.
- Vortex the solution for 30 seconds to ensure complete dissolution.
- For analysis, dilute the stock solution to a working concentration of approximately 4 µg/mL in a suitable solvent like chloroform or methanol.[\[2\]](#)
- Transfer the final solution to a 2 mL autosampler vial for GC-MS analysis.

GC-MS Instrumentation and Parameters

The analysis is performed on an Agilent gas chromatograph coupled with a mass spectrometer detector or an equivalent system.[\[2\]](#)

Table 1: GC-MS Instrument Parameters

Parameter	Value
Gas Chromatograph	
Column	HP-5 MS (or equivalent), 30m x 0.25 mm x 0.25µm[2]
Carrier Gas	Helium at 1.5 mL/min[2]
Injector Temperature	280°C[2]
Injection Volume	1 µL[2]
Injection Mode	Split
Split Ratio	25:1[2]
Oven Program	
Initial Temperature	100°C, hold for 1.0 min[2]
Temperature Ramp	12°C/min to 280°C[2]
Final Temperature	280°C, hold for 9.0 min[2]
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Transfer Line Temp.	280°C[2]
MS Source Temperature	230°C[2]
MS Quadrupole Temp.	150°C[2]
Mass Scan Range	30-550 amu[2]
Acquisition Mode	Scan[2]

Data Presentation

Under the specified GC-MS conditions, 4-Fluoropentedrone has a retention time of approximately 6.744 minutes.[2] The electron ionization mass spectrum shows characteristic fragmentation patterns.

Table 2: Quantitative Data for 4-Fluoropentedrone

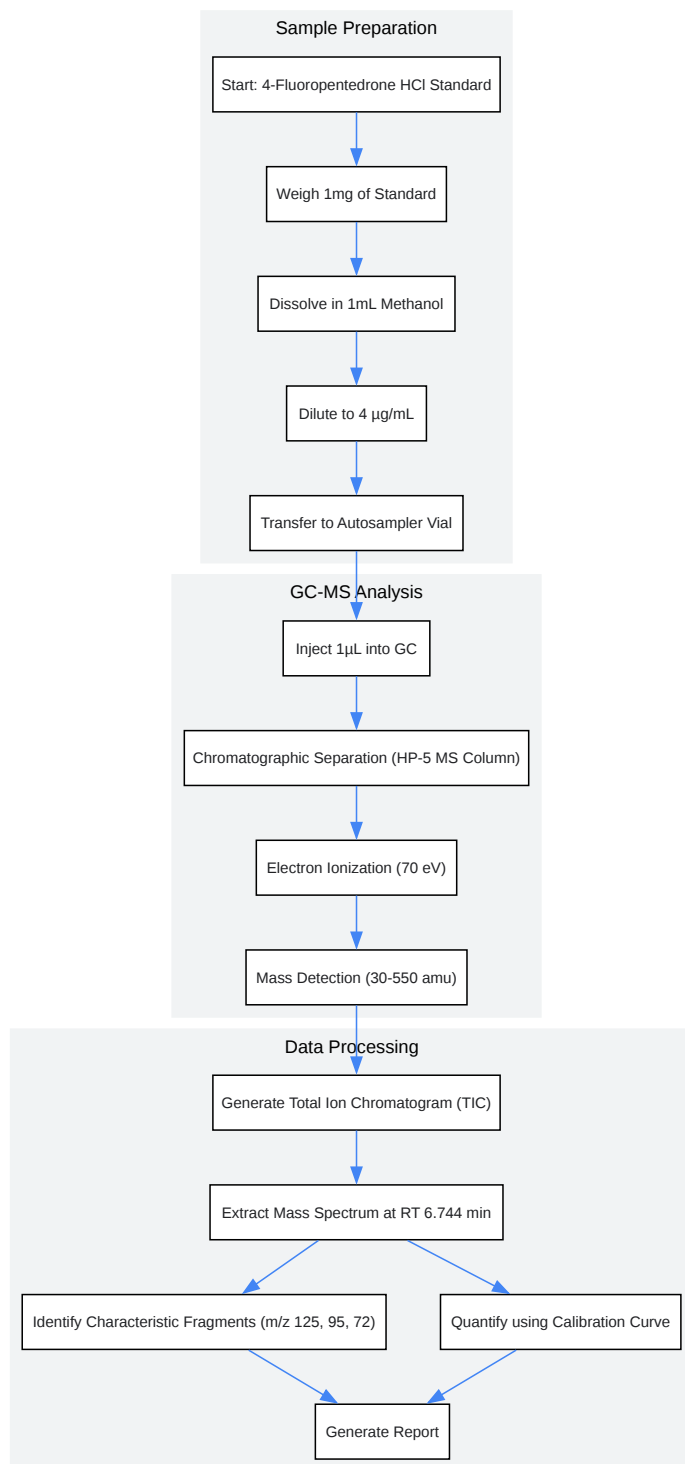
Parameter	Value
Retention Time (RT)	6.744 min ^[2]
Molecular Ion (M ⁺)	Not observed
Key Fragment Ions (m/z)	125, 72, 95
Base Peak (m/z)	72

Table 3: Representative Quantitative Performance (based on similar synthetic cathinones)

Parameter	Representative Value
Linearity (r ²)	> 0.99
Limit of Detection (LOD)	1-5 ng/mL
Limit of Quantification (LOQ)	5-20 ng/mL

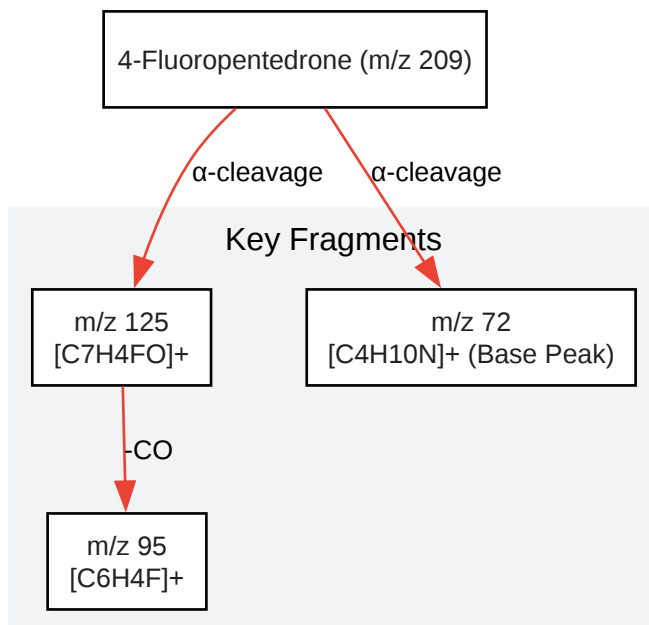
Mandatory Visualizations

GC-MS Analysis Workflow for 4-Fluoropentedrone HCl

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Caption: Experimental workflow for the GC-MS analysis of 4-Fluoropentedrone HCl.

Proposed Fragmentation of 4-Fluoropentedrone



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Caption: Logical relationship of key mass fragments from 4-Fluoropentedrone.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. swgdrug.org [swgdrug.org]
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